

Protocol for testing the anticancer activity of quinoline compounds

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Compound of Interest

Compound Name: 7-Methyl-2-phenylquinoline

CAS No.: 27356-39-4

Cat. No.: B1619607

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Sources

- [1. Quinoline derivatives' biological interest for anti-malarial and anti-cancer activities: an overview - RSC Advances \(RSC Publishing\) DOI:10.1039/D5RA00534E \[pubs.rsc.org\]](#)
- [2. noblelifesci.com \[noblelifesci.com\]](#)
- [3. Comprehensive review on current developments of quinoline-based anticancer agents - Arabian Journal of Chemistry \[arabjchem.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Inhibition of cancer cells by Quinoline-Based compounds: A review with mechanistic insights - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. iv.iijournals.org \[iv.iijournals.org\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. merckmillipore.com \[merckmillipore.com\]](#)

- [10. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [11. MTT assay protocol | Abcam \[abcam.com\]](#)
- [12. creative-diagnostics.com \[creative-diagnostics.com\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. texaschildrens.org \[texaschildrens.org\]](#)
- [15. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. agilent.com \[agilent.com\]](#)
- [17. scispace.com \[scispace.com\]](#)
- [18. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. Annexin V and PI Staining Protocol for Apoptosis by Flow Cytometry | Bio-Techne \[rndsystems.com\]](#)
- [20. Assaying cell cycle status using flow cytometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. Flow cytometry with PI staining | Abcam \[abcam.com\]](#)
- [22. bdbiosciences.com \[bdbiosciences.com\]](#)
- [23. medium.com \[medium.com\]](#)
- [24. bosterbio.com \[bosterbio.com\]](#)
- [25. 1.2 Western Blot and the mTOR Pathway – Selected Topics in Health and Disease \(2019 Edition\) \[ecampusontario.pressbooks.pub\]](#)
- [26. CST | Cell Signaling Technology \[cellsignal.com\]](#)
- [27. In Vitro and In Vivo Models for Analysis of Resistance to Anticancer Molecular Therapies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [28. biocompare.com \[biocompare.com\]](#)
- [29. Guidelines for the welfare and use of animals in cancer research - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [30. Ethical considerations regarding animal experimentation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [31. sjmars.com \[sjmars.com\]](#)
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